

Comparison of synthetic routes to Ethyl 4-cyanopiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Ethyl 4-cyanopiperidine-1-carboxylate*

Cat. No.: *B015826*

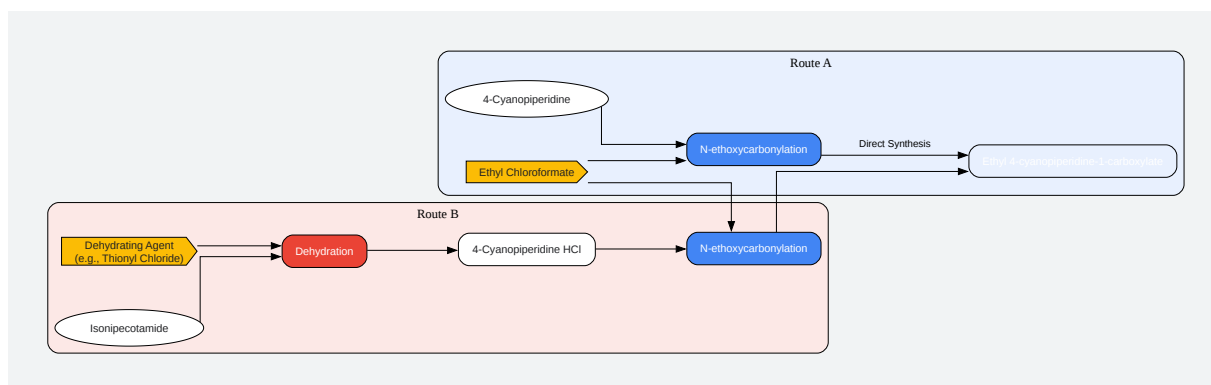
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Comparison of Synthetic Routes

Two principal synthetic routes for the preparation of **Ethyl 4-cyanopiperidine-1-carboxylate** have been identified and evaluated:

- Route A: N-ethoxycarbonylation of 4-cyanopiperidine. This is a direct, one-step synthesis.
- Route B: Dehydration of isonipecotamide followed by N-ethoxycarbonylation. This is a two-step process.

The following diagram illustrates the logical flow of these synthetic pathways.



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